Comprehensive Technical Guide: 5-chloro-3-(4-(methylthio)phenyl)pyridin-2-amine

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Compound of Interest

Compound Name:	*5-chloro-3-(4-(methylthio)phenyl)pyridin-2-amine*
CAS No.:	*217090-19-2*
Cat. No.:	*B3252438*

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Executive Summary

The 2-amino-3-arylpyridine motif is a privileged structural scaffold in medicinal chemistry, frequently utilized in the design of highly selective, ATP-competitive kinase inhibitors and complex pharmaceutical agents[1]. **5-chloro-3-(4-(methylthio)phenyl)pyridin-2-amine** represents a highly functionalized derivative within this class. By strategically positioning an amine, a halogen, and a functionalized aryl group around a central pyridine core, this molecule offers a precise geometric arrangement designed to probe and bind complex biological targets.

This whitepaper provides an in-depth technical analysis of its cheminformatic identity, pharmacophore rationale, and the regioselective synthetic methodologies required for its construction.

Cheminformatics & Structural Identifiers

Accurate structural identification is the bedrock of modern drug discovery and computational chemistry. The target compound features a central pyridine ring substituted at the 2-position

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with an amine, the 3-position with a 4-(methylthio)phenyl group, and the 5-position with a chlorine atom.

Core Identifiers

- IUPAC Name: **5-chloro-3-(4-(methylthio)phenyl)pyridin-2-amine**
- SMILES:CSc1ccc(-c2cc(Cl)cnc2N)cc1
- Standard InChI:InChI=1S/C12H11ClN2S/c1-16-9-4-2-8(3-5-9)10-6-11(13)7-15-12(10)14/h2-7H,1H3,(H2,14,15)
- Standard InChIKey:HVLQWJBGXHKDVK-UHFFFAOYSA-N(Note: Computationally derived hash based on the standard InChI string)

Physicochemical Properties

To predict the pharmacokinetic behavior of this scaffold, we must analyze its fundamental physicochemical parameters. The data is summarized in the table below:

Property	Value	Pharmacological Implication
Molecular Formula	C12H11ClN2S	-
Molecular Weight	250.75 g/mol	Highly efficient for lead optimization (Lead-like space).
Topological Polar Surface Area	61.3 Å²	Excellent predicted membrane permeability (ideal < 90 Å² for CNS).
Calculated LogP (cLogP)	~3.4	Optimal lipophilicity for oral bioavailability.
Hydrogen Bond Donors (HBD)	1	Provided by the primary amine (-NH2).
Hydrogen Bond Acceptors (HBA)	3	Provided by the Pyridine N, Amine N, and Thioether S.

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Structural Rationale & Pharmacophore Analysis

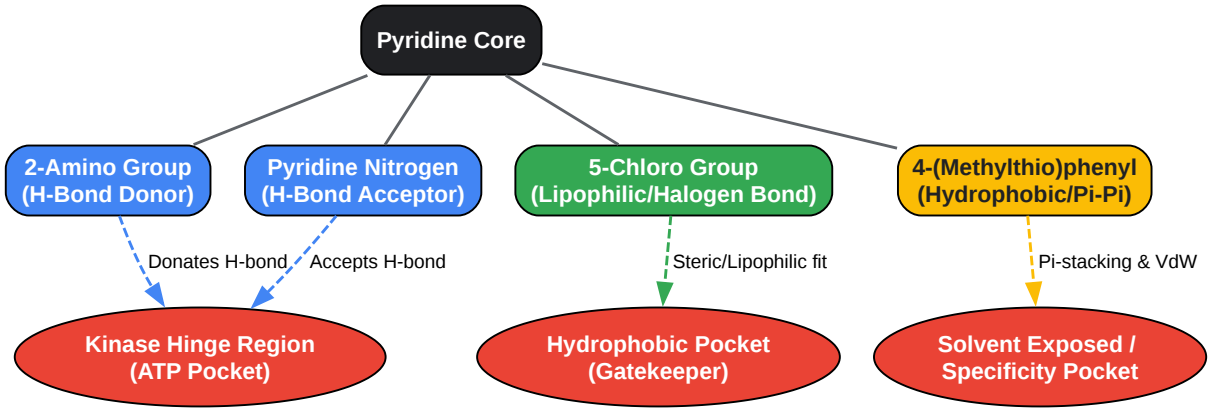
The design of **5-chloro-3-(4-(methylthio)phenyl)pyridin-2-amine** is not arbitrary; every functional group serves a distinct causal purpose in target engagement, particularly within the ATP-binding pocket of kinases.

- The Hinge-Binding Motif (2-Aminopyridine): The pyridine nitrogen acts as a hydrogen bond acceptor, while the adjacent 2-amino group acts as a hydrogen bond donor. This bidentate interaction perfectly mimics the binding of the adenine ring of ATP to the backbone amide linkages (e.g., Met/Cys residues) in the kinase hinge region.

- The Lipophilic Anchor (5-Chloro Group): The chlorine atom at the 5-position serves a dual purpose. Sterically, it drives the molecule into a deep, hydrophobic "gatekeeper" pocket. Metabolically, it blocks Cytochrome P450-mediated oxidation at a highly vulnerable position on the pyridine ring.

- The Specificity Probe (4-Methylthiophenyl): The aryl ring at the C3 position projects outward into the solvent-exposed region or an adjacent specificity pocket. The polarizable methylthio (-SCH3) group provides soft van der Waals interactions and can be further oxidized to a sulfoxide or sulfone to tune solubility and target residence time.

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Pharmacophore binding model of the scaffold in a kinase ATP-binding pocket.

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Synthetic Methodology: Regioselective Cross-Coupling

The synthesis of multi-substituted pyridines requires a robust and regioselective strategy[1]. The most efficient route to **5-chloro-3-(4-(methylthio)phenyl)pyridin-2-amine** relies on the Suzuki-Miyaura cross-coupling of 2-amino-3-bromo-5-chloropyridine with 4-(methylthio)phenylboronic acid[2].

The Causality of Regioselectivity

Why does the reaction occur exclusively at the C3 position and not the C5 position? The success of this protocol hinges on the orthogonal reactivity of the dihalopyridine. Palladium(0) undergoes oxidative addition into the C-Br bond significantly faster than the C-Cl bond due to the lower bond dissociation energy of C-Br (~68 kcal/mol) compared to C-Cl (~81 kcal/mol). This thermodynamic differential allows for precise, controlled functionalization without the need for complex protecting groups.

Condition Optimization Data

Catalyst System	Base	Solvent	Temp (°C)	Regioselectivity (C3 vs C5)	Yield (%)
Pd(PPh3)4	Na2CO3	Toluene/H2O	100	85:15	62
Pd(dppf)Cl2	K3PO4	1,4-Dioxane/H2O	90	>98:2	88
Pd2(dba)3 / XPhos	Cs2CO3	DMF	110	70:30	45

Self-Validating Protocol: Step-by-Step Synthesis

This protocol is designed as a closed-loop, self-validating system ensuring high fidelity in the final product yield.

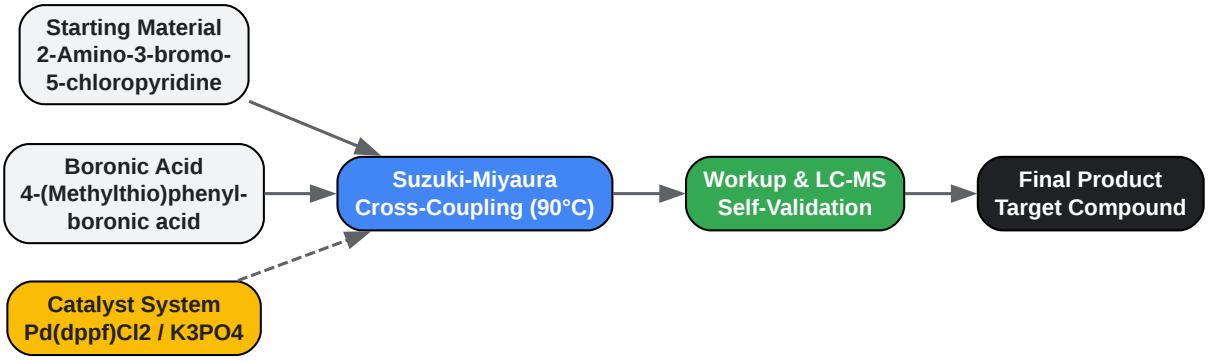
- Preparation: In an oven-dried Schlenk flask under N2, combine 2-amino-3-bromo-5-chloropyridine (1.0 equiv), 4-(methylthio)phenylboronic acid (1.2 equiv), and K3PO4 (2.5

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equiv).

- Solvent & Catalyst Addition: Add a degassed mixture of 1,4-Dioxane/H2O (4:1 v/v). Introduce the catalyst, Pd(dppf)Cl2 (0.05 equiv). The bidentate dppf ligand is critical here to prevent catalyst degradation and suppress unwanted dehalogenation[3].
- Reaction Execution: Heat the mixture to 90°C with vigorous stirring for 12 hours.
- Self-Validation Check (In-Process Control): At t = 4 hours, extract a 10 µL aliquot and analyze via LC-MS.
  - Validation: You must observe the disappearance of the M+ isotopic cluster at m/z 206/208 (starting material) and the emergence of the product peak at m/z 251.
  - Correction: If a secondary peak at m/z 339 appears, it indicates over-coupling at the C5-Cl position. Immediately lower the temperature to 75°C to restore kinetic control over the C-Br insertion.
- Workup & Purification: Cool to room temperature, dilute with EtOAc, and wash with brine. Dry the organic layer over Na2SO4, concentrate in vacuo, and purify via silica gel flash chromatography (Hexanes/EtOAc gradient) to yield the pure title compound.

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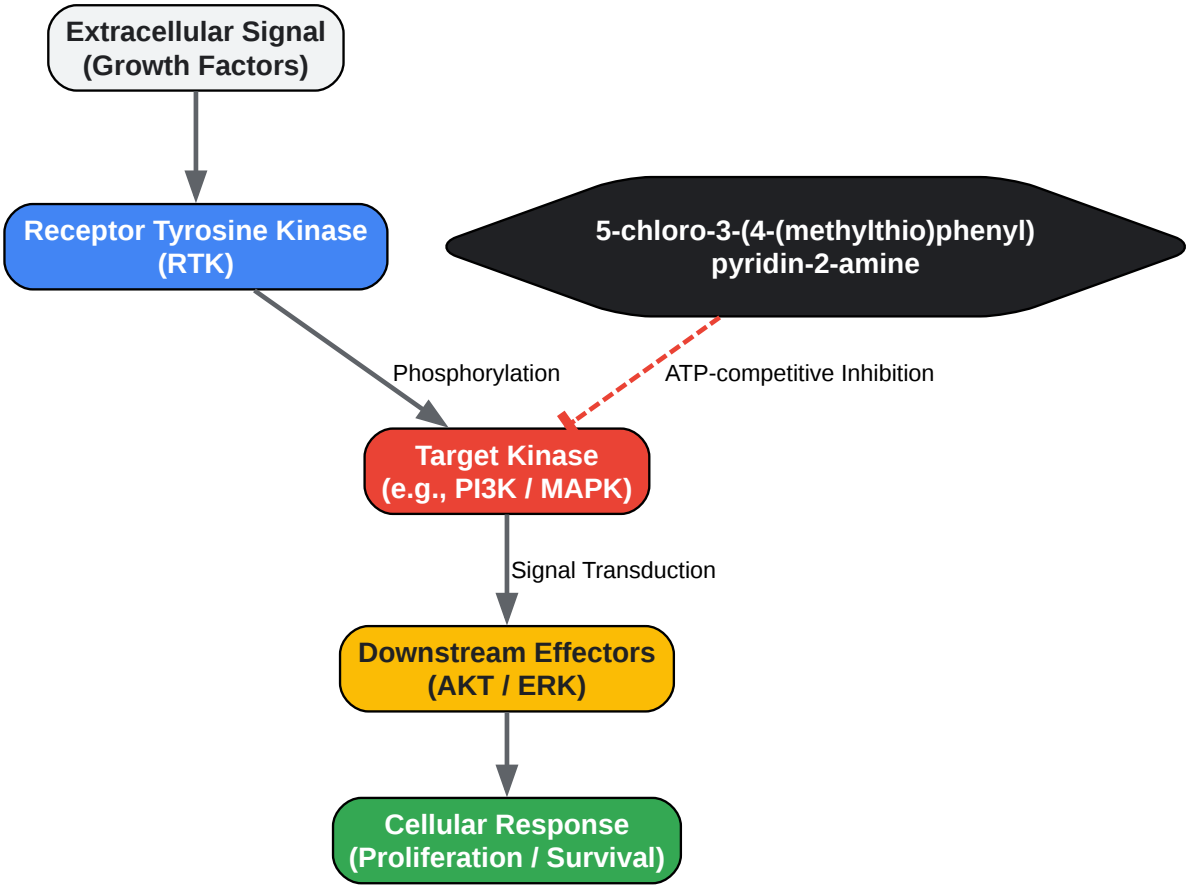
Step-by-step Suzuki-Miyaura cross-coupling workflow for the target compound.

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Biological Relevance & Mechanistic Pathways

Compounds featuring the 2-amino-3-arylpyridine architecture are frequently deployed to intercept aberrant signal transduction pathways in oncology and inflammatory diseases. By competitively binding to the ATP pocket of kinases (such as PI3K, p38 MAPK, or specific Receptor Tyrosine Kinases), these molecules halt the phosphorylation cascade required for cellular proliferation[1].

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Mechanistic pathway of ATP-competitive kinase inhibition by the scaffold.

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References

1.[1] BenchChem Technical Support Team. "An In-Depth Technical Guide to 2-Chloro-3-iodo-4-methylpyridine: Synthesis, Reactivity, and Applications in Modern Drug Discovery." Benchchem.com. 2.[2] "Suzuki-Miyaura cross-coupling reaction of aryl chlorides with aryl boronic acids catalyzed by a palladium dichloride adduct of N-diphenylphosphanyl-2-aminopyridine." ResearchGate.net. 3.[3] "Reactivity of 3-Iodoimidazo[1,2- a]pyridines Using a Suzuki-Type Cross-Coupling Reaction." ResearchGate.net.

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